

Scalable synthesis of 1-(4-Bromophenyl)-4-oxocyclohexanecarboxylic Acid for industrial applications

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Compound of Interest

Compound Name: 1-(4-Bromophenyl)-4-oxocyclohexanecarboxylic Acid

Cat. No.: B2779372

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Synthetic Pathway and Core Principles

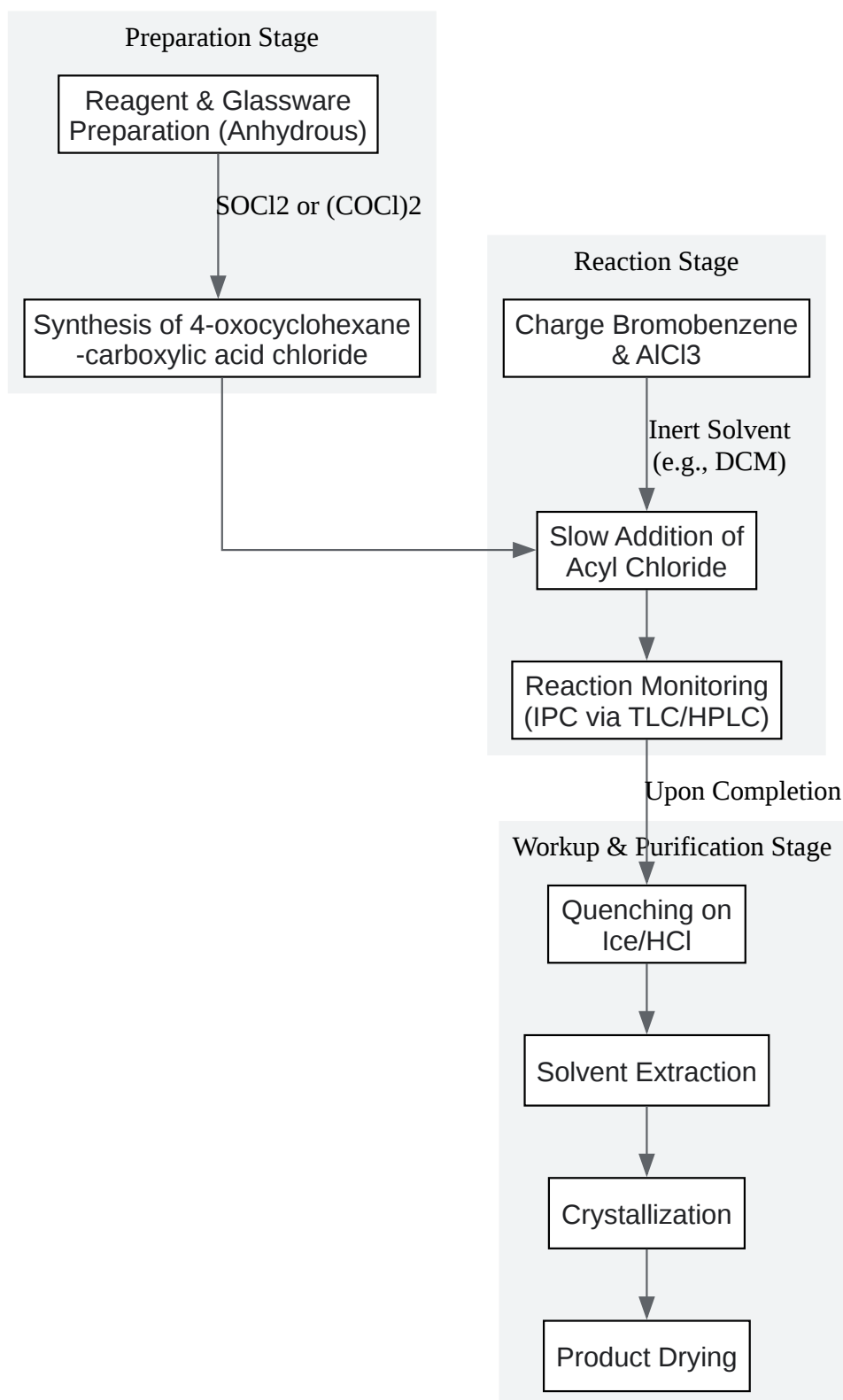
The industrial-scale synthesis of **1-(4-Bromophenyl)-4-oxocyclohexanecarboxylic Acid** is a multi-step process that demands precise control over reaction conditions to ensure high yield and purity. The most common and scalable route involves a key Friedel-Crafts acylation reaction. This guide focuses on a robust two-step sequence:

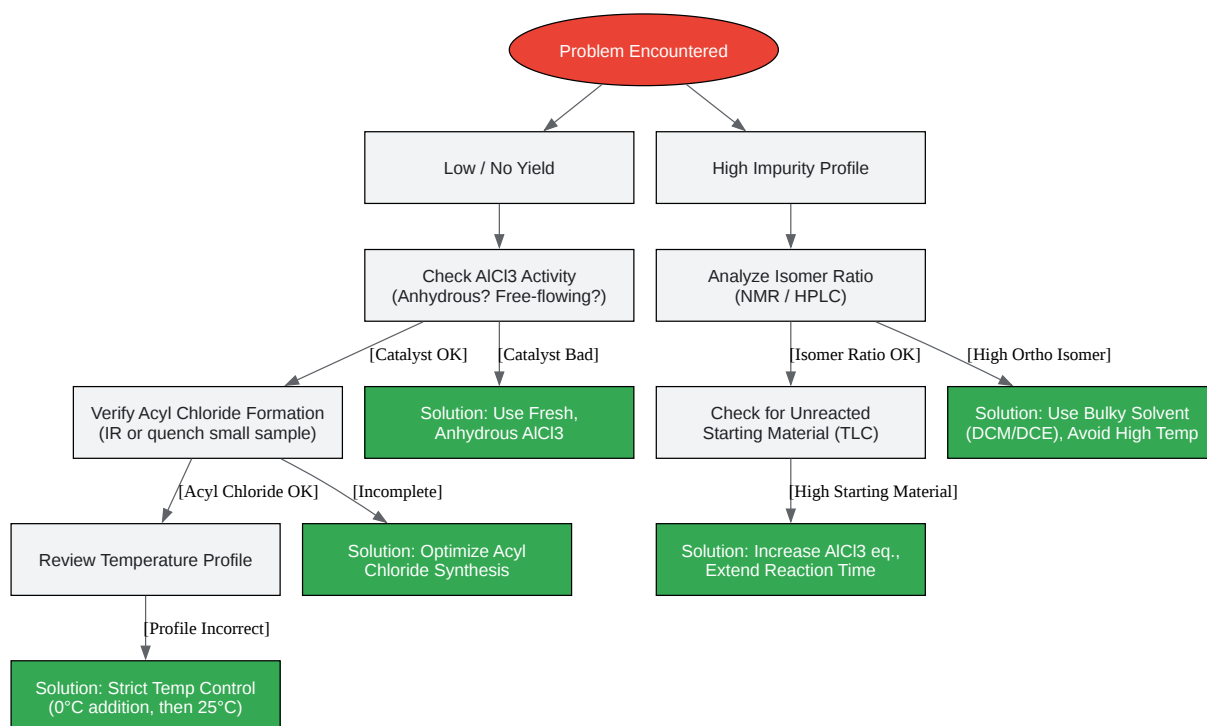
- **Step 1: Friedel-Crafts Acylation:** Reaction of bromobenzene with 4-oxocyclohexanecarboxylic acid chloride. This step requires a Lewis acid catalyst, typically aluminum chloride (AlCl_3).
- **Step 2: Hydrolysis and Workup:** Quenching the reaction mixture and hydrolyzing any intermediate complexes to isolate the final product.

The causality behind this choice of pathway lies in its efficiency and the use of readily available starting materials. The Friedel-Crafts reaction is a cornerstone of industrial aromatic chemistry, though its successful scale-up requires careful management of reaction exotherms and catalyst activity.

Experimental Workflow Overview

Below is a visualization of the end-to-end synthetic workflow, from reagent preparation to final product isolation.





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